

N-undecanoyl-L-Homoserine Lactone: A Technical Guide to a Bacterial Signaling Molecule

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Compound of Interest

Compound Name: *N*-undecanoyl-L-Homoserine lactone

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Introduction

N-undecanoyl-L-Homoserine lactone (C11-HSL) is a member of the N-acyl-homoserine lactone (AHL) family of signaling molecules employed by Gram-negative bacteria in a process known as quorum sensing.[1] This cell-to-cell communication system allows bacteria to monitor their population density and collectively regulate gene expression, leading to coordinated behaviors such as biofilm formation, virulence factor production, and secondary metabolite synthesis.[2][3] C11-HSL, characterized by its 11-carbon acyl chain, is considered a minor signaling molecule in some bacterial species, including the opportunistic pathogen *Pseudomonas aeruginosa*. [1][4] This technical guide provides an in-depth overview of C11-HSL, including its signaling pathway, quantitative activity, and detailed experimental protocols for its study.

Core Concepts of C11-HSL Signaling

The canonical mechanism of AHL-mediated quorum sensing involves the interaction of the signaling molecule with a cognate intracellular receptor, typically a LuxR-type transcriptional regulator. This interaction induces a conformational change in the receptor, promoting its dimerization and binding to specific DNA sequences known as lux boxes, which are located in

the promoter regions of target genes. This binding event can either activate or repress gene transcription, leading to a coordinated change in the bacterial population's phenotype.

While a specific receptor for C11-HSL has not been definitively identified, it is hypothesized to interact with LuxR-type receptors within bacteria that produce it, such as LasR or RhIR in *Pseudomonas aeruginosa*.^{[5][6]} These receptors are known to respond to a range of AHL molecules with varying acyl chain lengths.^[6]

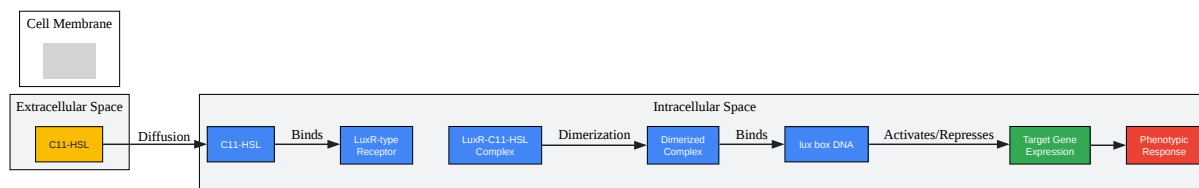
Physicochemical Properties and Quantitative Data

A summary of the known physicochemical properties and quantitative biological activity of **N-undecanoyl-L-Homoserine lactone** is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₁₅ H ₂₇ NO ₃	
Molecular Weight	269.4 g/mol	
CAS Number	216596-71-3	
Biological Activity	Induces GFP production in E. coli LuxR/PluxI reporter	^[5]
Effective Concentration	100 - 1,000 nM (in E. coli reporter)	^[5]
IC ₅₀	90 μM (for inhibition of mouse splenocyte proliferation)	^[5]
Binding Affinity (Kd)	Data not available	

Signaling Pathway

The proposed signaling pathway for **N-undecanoyl-L-Homoserine lactone** is depicted below. This model is based on the general mechanism of LuxR-type receptor activation by AHLs.



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Caption: Proposed signaling pathway of **N-undecanoyl-L-Homoserine lactone** (C11-HSL).

Experimental Protocols

This section provides a detailed methodology for a key experiment used to detect and semi-quantify the activity of **N-undecanoyl-L-Homoserine lactone**.

Protocol 1: AHL Biosensor Assay using *Chromobacterium violaceum*

This protocol utilizes a mutant strain of *Chromobacterium violaceum* (CV026) that is unable to produce its own AHLs but will produce the purple pigment violacein in the presence of exogenous short-to-medium chain AHLs.^{[4][7]}

Materials:

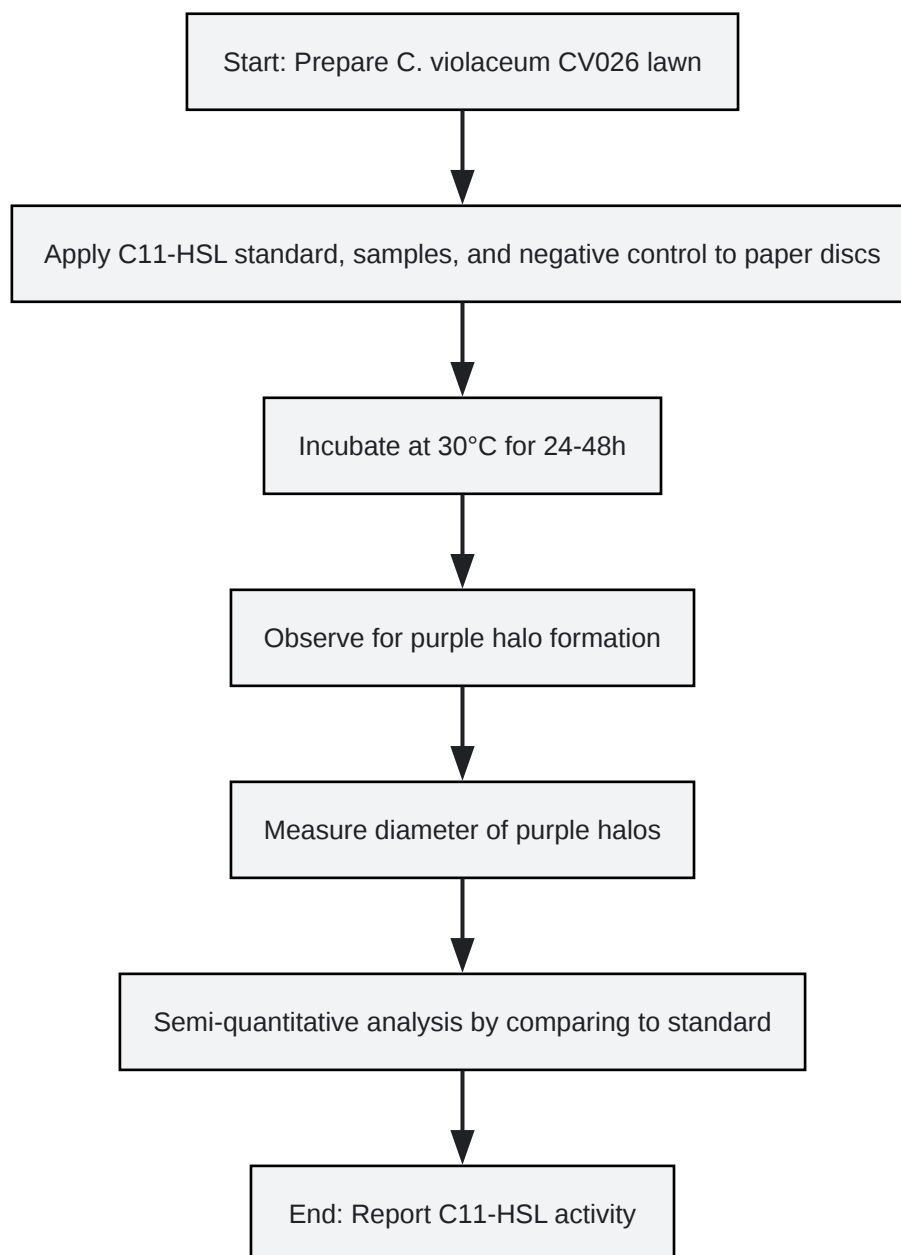
- *Chromobacterium violaceum* CV026
- Luria-Bertani (LB) agar plates
- LB broth

- **N-undecanoyl-L-Homoserine lactone** (C11-HSL) standard solution (in a suitable solvent like ethyl acetate or DMSO)
- Test samples containing putative C11-HSL
- Sterile paper discs (6 mm diameter)
- Incubator at 30°C

Procedure:

- Prepare a lawn of *C. violaceum* CV026:
 - Inoculate 5 mL of LB broth with *C. violaceum* CV026 and incubate overnight at 30°C with shaking.
 - Add 100 µL of the overnight culture to 5 mL of molten soft LB agar (0.7% agar) and pour over the surface of a standard LB agar plate.
 - Allow the soft agar overlay to solidify.
- Sample Application:
 - Aseptically place sterile paper discs onto the surface of the agar lawn.
 - Apply a known amount of the C11-HSL standard solution to one disc as a positive control.
 - Apply the test samples to other discs.
 - Apply the solvent used for the standard and samples to a disc as a negative control.
- Incubation:
 - Incubate the plates at 30°C for 24-48 hours.
- Data Analysis:
 - Observe the plates for the appearance of a purple halo around the paper discs.

- The presence of a purple halo indicates the production of violacein, signifying the presence of an active AHL.
- The diameter of the purple halo can be measured and compared to that produced by the standard to provide a semi-quantitative estimation of the C11-HSL concentration in the test sample.



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Caption: Experimental workflow for the AHL biosensor assay.

Conclusion

N-undecanoyl-L-Homoserine lactone is an intriguing, yet less characterized, member of the AHL family of bacterial signaling molecules. Its role in the complex regulatory networks of bacteria like *P. aeruginosa* warrants further investigation. The methodologies and conceptual frameworks presented in this guide offer a starting point for researchers and drug development professionals interested in exploring the function of C11-HSL and its potential as a target for novel anti-virulence strategies. Further research is required to elucidate its specific cognate receptor, downstream genetic targets, and precise role in bacterial pathogenesis and ecology.

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